

3-(Piperidin-2-yl)morpholine analogs and derivative libraries

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Compound of Interest

Compound Name: 3-(Piperidin-2-yl)morpholine

Cat. No.: B13513015

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Technical Whitepaper: 3-(Piperidin-2-yl)morpholine Scaffolds

Design, Synthesis, and Derivative Library Generation

Executive Summary: The Rise of High-Fsp³ Diamines

In the pursuit of novel chemical space beyond "flat" aromatic systems, the **3-(Piperidin-2-yl)morpholine** core (CAS 1157334-82-1) represents a high-value scaffold. Characterized by a direct C-C bond between the C3 position of a morpholine ring and the C2 position of a piperidine ring, this structure offers:

- **High Fsp³ Fraction:** Enhances solubility and metabolic stability compared to biaryl systems.
- **Defined Vectorality:** The 1,2-diamine-like linkage (via the heterocyclic connection) provides rigid exit vectors for substituents, critical for probing GPCR and ion channel pockets.
- **Orthogonal Functionalization:** Two distinct secondary amines (

and

) allow for sequential, chemoselective library expansion.

This guide details the de novo synthesis of this core, strategies for stereochemical control, and protocols for generating derivative libraries.

Retrosynthetic Analysis & Strategic Logic

The construction of the **3-(Piperidin-2-yl)morpholine** core relies on the efficient formation of the morpholine ring onto a pre-functionalized piperidine precursor. The critical intermediate is the

-amino alcohol derived from piperidine-2-carboxaldehyde.

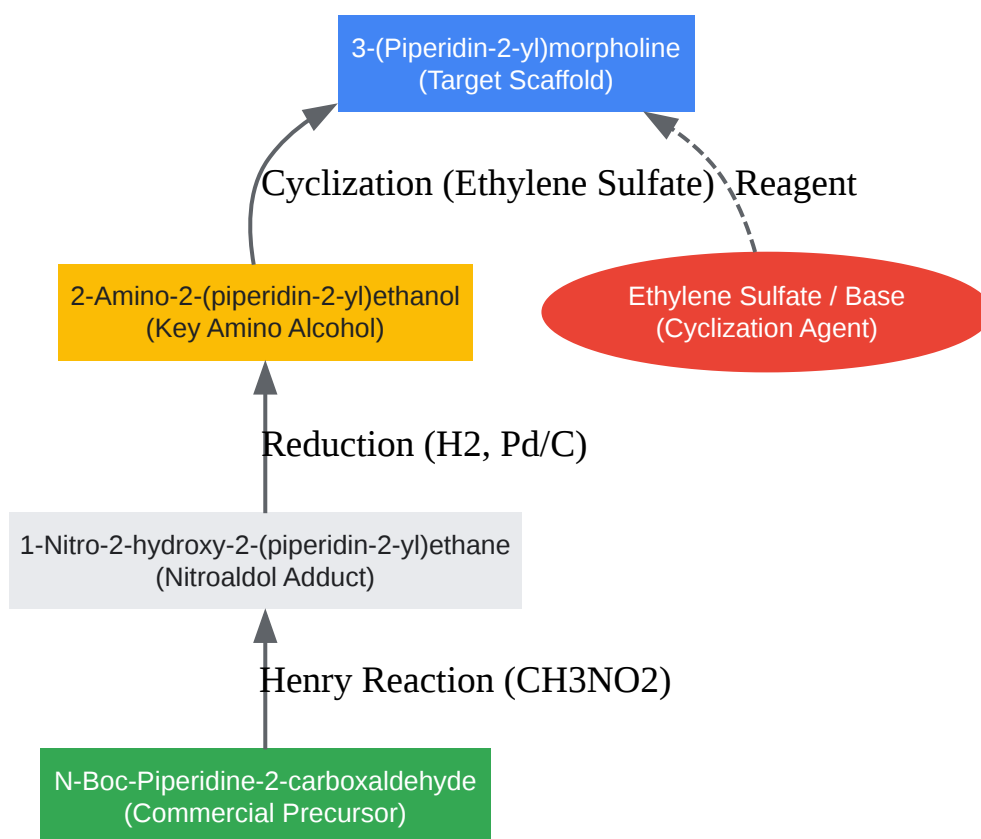
Mechanistic Pathway

The chosen route utilizes a Henry Reaction (Nitroaldol) followed by a Sulfamidate/Sulfate Cyclization. This pathway is preferred over traditional dihalide alkylations due to higher yields and the avoidance of harsh conditions that might racemize the chiral centers.

Key Disconnections:

- Morpholine Ring Closure: Achieved via an intramolecular attack or reaction with an electrophilic ethane equivalent (e.g., ethylene sulfate).
- C-C Bond Formation: Established early via the addition of a nitromethane anion to -Boc-2-formylpiperidine.

Visualization: Retrosynthetic Logic



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Figure 1: Retrosynthetic disconnection showing the transformation from commercial aldehyde to the diamine core via a nitroaldol strategy.

Experimental Protocols

The following protocols are designed for scalability and reproducibility.

Step 1: Henry Reaction (Nitroaldol Addition)

Objective: Create the C-C bond and install the nitrogen source for the morpholine ring.

- Reagents:
 - Boc-piperidine-2-carboxaldehyde (1.0 eq), Nitromethane (5.0 eq), DIPEA (0.5 eq).
- Solvent: THF/MeOH (1:1).
- Procedure:

- Dissolve

-Boc-piperidine-2-carboxaldehyde in THF/MeOH under

.
- Add nitromethane followed by DIPEA at 0°C.
- Stir at room temperature for 16 hours. Monitor by TLC (disappearance of aldehyde).
- Concentrate in vacuo. Purify via silica gel chromatography (Hexane/EtOAc) to yield the nitroalcohol diastereomers.
- Note: Diastereomers can be separated here or carried forward depending on the desired library complexity.

Step 2: Nitro Reduction to Amino Alcohol

Objective: Convert the nitro group to the primary amine required for morpholine closure.

- Reagents:

(balloon or 50 psi), 10% Pd/C (10 wt%), Ammonium Formate (optional promoter).
- Solvent: MeOH.
- Procedure:
 - Dissolve the nitroalcohol in MeOH. Carefully add Pd/C catalyst.
 - Hydrogenate for 12 hours.
 - Filter through Celite to remove catalyst.
 - Concentrate to obtain 2-amino-2-(1-(tert-butoxycarbonyl)piperidin-2-yl)ethanol.

Step 3: Morpholine Ring Formation (Ethylene Sulfate Method)

Objective: Efficient, redox-neutral cyclization.^[1] This method is superior to 1,2-dibromoethane alkylation.

- Reagents: Amino alcohol intermediate (1.0 eq), Cyclic Ethylene Sulfate (1.1 eq), t-BuOK (2.5 eq).
- Solvent: THF or Toluene (anhydrous).
- Procedure:
 - Dissolve the amino alcohol in anhydrous THF at 0°C.
 - Add Cyclic Ethylene Sulfate and stir for 1 hour (formation of the sulfamidate intermediate).
 - Add t-BuOK (solid) and heat to reflux for 4–6 hours.
 - Workup: Quench with aqueous
 . Extract with DCM.
 - Deprotection (Optional): Treat with TFA/DCM to remove the Boc group if the free diamine is required immediately.

Library Design & Enumeration

Once the scaffold is synthesized, it serves as a branching point for library generation. The scaffold possesses two distinct nitrogen atoms:^[2]

- (Secondary): More sterically accessible, typically functionalized first.
- (Secondary, Protected): Initially Boc-protected; functionalized second after deprotection.

Diversity Vectors

Position	Chemical Nature	Recommended Reactions	Target Interaction Utility
C-Linker	Nucleophilic Amine	Amide coupling, Sulfonylation, Reductive Amination	H-bond acceptor/donor, Solvent front interactions
	Sterically Hindered Amine	Urea formation, Buchwald-Hartwig Arylation	Core hydrophobic pocket binding
	Chiral Centers	Stereoisomer separation (SR, RS, SS, RR)	Conformational sampling of the binding pocket

Library Synthesis Workflow

The following workflow utilizes a "Protect-Functionalize-Deprotect-Functionalize" strategy to ensure regioselectivity.



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Figure 2: Sequential functionalization strategy for generating orthogonal libraries.

Physicochemical Profile (Data Summary)

The **3-(Piperidin-2-yl)morpholine** scaffold offers distinct advantages over traditional biaryl scaffolds found in kinase or GPCR inhibitors.

Table 1: Comparative Physicochemical Metrics

Property	3-(Piperidin-2-yl)morpholine (Core)	Biaryl Equivalent (e.g., Phenyl-Piperidine)	Impact on Drug Design
Fsp ³	0.89	0.45	Higher Fsp ³ correlates with better clinical success rates.
cLogP	~0.5 (Low)	> 2.5	Improved water solubility; lower lipophilic toxicity.
TPSA	~24 Å ²	~12 Å ²	Better permeability; potential for CNS penetration.
H-Bond Donors	2	1	Additional handle for specific receptor interactions.

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